# Technical Monograph: 5,6-Dinitro-1,3-benzodioxole

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *5,6-Dinitro-1,3-benzodioxole* |
| *CAS No.:* | *7748-59-6* |
| *Cat. No.:* | *B016317* |

*Get Quote*

## Advanced Synthesis, Reactivity, and Applications in Heterocyclic Chemistry

### Executive Summary

**5,6-Dinitro-1,3-benzodioxole** (CAS: 7748-59-6) serves as a critical high-value intermediate in organic synthesis, particularly for the generation of 5,6-diamino-1,3-benzodioxole. This diamine scaffold is the fundamental precursor for fusing the [1,3]dioxolo ring system with pyrazines and imidazoles, yielding [1,3]dioxolo[4,5-g]quinoxalines and [1,3]dioxolo[4,5-f]benzimidazoles. These fused heterocycles are privileged structures in medicinal chemistry, exhibiting potent antitumor (DNA intercalation), antimicrobial, and kinase inhibitory activities.

This guide provides a rigorous technical analysis of the molecule's synthesis, purification, and downstream applications, designed for research scientists requiring high-fidelity protocols and mechanistic insight.

## Chemical Identity & Physicochemical Profile

© 2026 BenchChem. All rights reserved.

| Property | Data |
|---|---|
| IUPAC Name | 5,6-Dinitro-1,3-benzodioxole |
| Synonyms | 1,2-Methylenedioxy-4,5-dinitrobenzene; 4,5-Dinitrocatechol methylene ether |
| CAS Registry Number | 7748-59-6 |
| Molecular Formula | $C_7H_4N_2O_6$ |
| Molecular Weight | 212.12 g/mol |
| Appearance | Yellow crystalline solid |
| Melting Point | 130–132 °C (Lit.) |
| Solubility | Soluble in DMSO, DMF, hot acetic acid; sparingly soluble in ethanol. |
| Hazards | Warning: Energetic material (nitro-aromatic). Potential mutagen.[2] Irritant. |

# Synthetic Architecture

The synthesis of **5,6-dinitro-1,3-benzodioxole** is a stepwise electrophilic aromatic substitution (EAS). The methylenedioxy group is strongly activating and ortho, para-directing. However, the introduction of the second nitro group presents a regioselectivity challenge due to the conflicting directing effects of the first nitro group (meta-director) and the alkoxy bridge (ortho/para-director).

## 3.1 Mechanistic Pathway

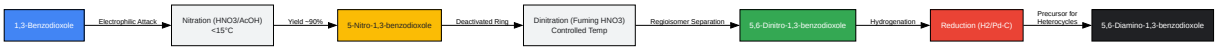
- Mononitration: Nitration of 1,3-benzodioxole occurs exclusively at the C5 position (para to the oxygen at C1) due to the electronic activation of the ring, yielding 5-nitro-1,3-benzodioxole.

- Dinitration: The second nitration requires forcing conditions (fuming $HNO_3$). The 5-nitro group deactivates the ring.

© 2026 BenchChem. All rights reserved.

- Regiochemistry: The oxygen at C3 directs ortho to C4 and para to C7. The oxygen at C1 directs ortho to C7 and para to C6. The nitro group at C5 directs meta to C7.
- While C7 is electronically activated by both the C3-oxygen (ortho) and the C5-nitro (meta), the 5,6-dinitro isomer is often the target for downstream heterocyclic synthesis. Steric factors and specific solvent effects (e.g., acetic anhydride) are manipulated to favor the 4,5- or 5,6-isomers, though the 5,6-isomer is thermodynamically accessible and isolable.

## 3.2 Synthesis Workflow Diagram




Click to download full resolution via product page

Figure 1: Stepwise synthetic pathway from 1,3-benzodioxole to the diamine precursor.

# Experimental Protocols

Note: All procedures involving polynitro aromatics must be conducted behind a blast shield with appropriate PPE.

## Protocol A: Synthesis of 5-Nitro-1,3-benzodioxole

Primary Reference: BenchChem Protocol / PrepChem (Adapted)

- Reagents: 1,3-Benzodioxole (12.2 g, 0.1 mol), Glacial Acetic Acid (75 mL), Conc. $HNO_3$ (9 mL, d=1.4).
- Setup: 250 mL sulfonation flask, mechanical stirrer, dropping funnel, ice bath.
- Procedure:
  - Dissolve 1,3-benzodioxole in 75 mL glacial acetic acid. Cool to 10°C.
  - Prepare a solution of 9 mL conc. $HNO_3$ in 30 mL glacial acetic acid.

© 2026 BenchChem. All rights reserved.

- Add the acid mixture dropwise over 45 minutes, maintaining internal temperature below 25°C. (Exotherm control is critical to prevent oxidation of the dioxole ring).
- Stir at room temperature for 12 hours.
- Pour mixture into 300 mL ice-water.

- Isolation: Filter the yellow precipitate. Wash with cold water until neutral.[1]
- Purification: Recrystallize from ethanol.
  - Yield: ~90% (14.0 g).
  - MP: 149–150°C.

## Protocol B: Dinitration to **5,6-Dinitro-1,3-benzodioxole**

Context: This step requires fuming nitric acid due to the deactivated nature of the mononitro intermediate.

- Reagents: 5-Nitro-1,3-benzodioxole (10 g), Fuming $HNO_3$ (d=1.5), Acetic Anhydride (optional solvent for milder conditions).
- Procedure:
  - Dissolve 5-nitro-1,3-benzodioxole in acetic anhydride (or concentrated $H_2SO_4$ if stronger conditions are needed) at 0°C.
  - Slowly add fuming $HNO_3$ dropwise.
  - Allow the temperature to rise to 20–25°C. Stir for 2–4 hours.
  - Critical Step: Monitor by TLC or LCMS for the disappearance of the mononitro species.
  - Quench by pouring onto crushed ice.
- Purification: The crude solid may contain the 5,7-isomer.

© 2026 BenchChem. All rights reserved.

- Recrystallize repeatedly from ethanol/acetic acid mixtures or use column chromatography (Silica, Hexane/EtOAc) to isolate the 5,6-dinitro isomer (typically the higher melting fraction).

### Protocol C: Reduction to 5,6-Diamino-1,3-benzodioxole

This is the key activation step for drug discovery applications.

- Catalytic Hydrogenation (Preferred):
  - Suspend **5,6-dinitro-1,3-benzodioxole** (1.0 g) in Methanol (50 mL).
  - Add 10% Pd/C (100 mg).
  - Stir under $H_2$ atmosphere (balloon pressure) for 4–6 hours at RT.
  - Observation: Solution changes from yellow to colorless/pale violet (amine oxidation).
  - Workup: Filter through Celite under nitrogen (amines are air-sensitive). Use immediately for the next step (e.g., condensation with glyoxal).

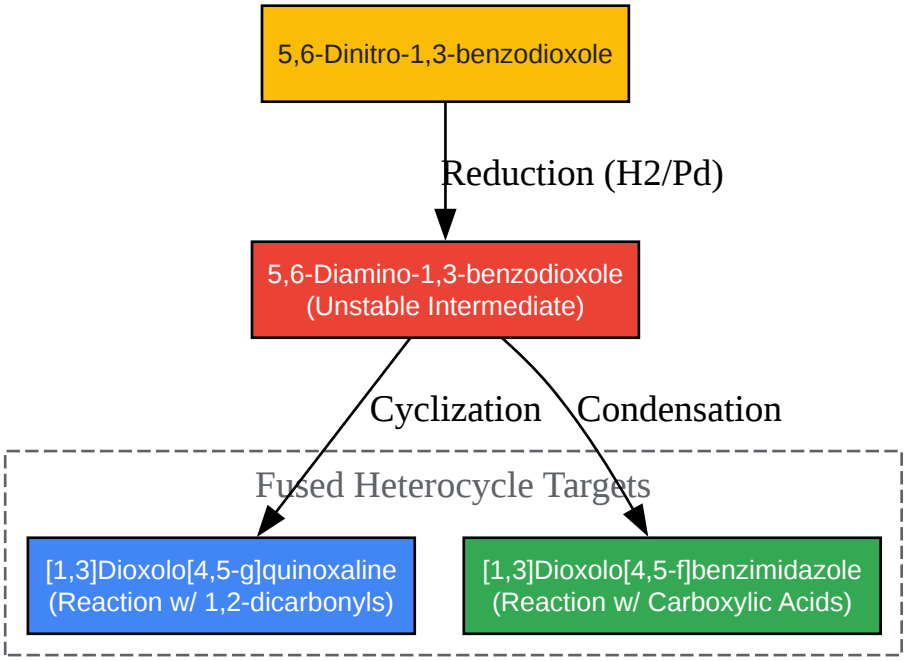
## Applications in Drug Discovery

The 5,6-dinitro derivative is the gateway to [1,3]dioxolo-fused heterocycles. By reducing the nitro groups to the ortho-diamine, researchers can access:

- Quinoxalines: Reaction with 1,2-dicarbonyls (e.g., benzil, glyoxal).
  - Mechanism:[1][3][4][5] Double Schiff base formation.
  - Utility: DNA intercalators, kinase inhibitors.
- Benzimidazoles: Reaction with carboxylic acids or aldehydes.
  - Utility: Antiviral agents, topoisomerase inhibitors.
- Phenazines: Oxidative coupling.

### Downstream Reaction Pathway

© 2026 BenchChem. All rights reserved.




Click to download full resolution via product page

Figure 2: Divergent synthesis of bioactive heterocycles from the dinitro scaffold.

## Safety & Handling

- Explosion Hazard: Polynitro benzenes are energetic. While benzodioxole derivatives are generally stable, the 5,6-dinitro compound should be treated as a potential explosive. Avoid heating dry solids.
- Toxicity: Nitro-benzodioxoles are structurally related to known mutagens (Ames positive). Handle in a fume hood with double gloving.
- Storage: Store in a cool, dry place away from reducing agents and strong bases.

## References

- BenchChem. (2025).[1][2] Synthesis routes of 5-Nitro-1,3-benzodioxole. Retrieved from
- PrepChem. (n.d.). Synthesis of 5-nitro-1,3-benzodioxole. Retrieved from
- PubChem. (2025).[6] **5,6-Dinitro-1,3-benzodioxole** Compound Summary. National Library of Medicine. Retrieved from

© 2026 BenchChem. All rights reserved.

- ChemicalBook. (2025). 5-Iodo-6-nitro-1,3-benzodioxole synthesis. Retrieved from
- Zhang, M. et al. (2025).[4] New Synthetic Route to 4,6-Diamino-5,7-dinitro-benzo-furazan. Propellants, Explosives, Pyrotechnics.[4] DOI: 10.1002/prep.12080.[4] Retrieved from [4]
- Wolfe, J. F. et al. (1981). Synthesis of polybenzoxazoles. Macromolecules, 14, 909.[5] (Cited for reduction methodologies).[3][7][8]

***Need Custom Synthesis?***

*BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*

*Email: info@benchchem.com or Request Quote Online.*

## Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. researchgate.net [researchgate.net]
- 4. New Synthetic Route to 4,6-Diamino-5,7-dinitro-benzo-furazan, Important Decomposition Product of 1,3,5-Triamino-2,4,6-trinitrobenzene (Journal Article) | OSTI.GOV [osti.gov]
- 5. US4766244A - High purity process for the preparation of 4,6-diamino-1,3-benzenediol - Google Patents [patents.google.com]
- 6. 1,3-Benzodioxole, 5-nitro- | C7H5NO4 | CID 75798 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. CN1332736A - Process for synthesis of 5-(-hydroxyalkyl) benzo [1,3] dioxols - Google Patents [patents.google.com]
- 8. aapd.org [aapd.org]
- To cite this document: BenchChem. [Technical Monograph: 5,6-Dinitro-1,3-benzodioxole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b016317/docs#technical-monograph-5-6-dinitro-1-3-benzodioxole]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.